

Health and safety information for 3-methyl-1,2-butadiene

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Compound of Interest

Compound Name: 1,2-Butadienone, 3-methyl-

Cat. No.: B15446486

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An In-depth Technical Guide to the Health and Safety of 3-methyl-1,2-butadiene

This guide provides comprehensive health and safety information for 3-methyl-1,2-butadiene, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

3-methyl-1,2-butadiene, also known as 1,1-dimethylallene, is a colorless to pale yellow liquid. [1] It is a highly flammable liquid and vapor. [1][2]

Property	Value	Source
Molecular Formula	C5H8	[1][3]
Molecular Weight	68.12 g/mol	[1][4][5]
CAS Number	598-25-4	[2][4][5]
EC Number	209-926-1	[4][5]
Appearance	Colorless or pale yellow liquid	[1]
Boiling Point	40-41 °C	[3][4][5]
Melting Point	-148 °C to -114 °C	[4][5][6]
Density	0.694 g/mL at 25 °C	[3][4][5]
Vapor Pressure	6.87 psi (426.0 mmHg) at 20 °C	[1][4][5]
Flash Point	-12 °C (10.4 °F) - closed cup	[4][5]
Refractive Index	n _{20/D} 1.419	[3][4][5]
Solubility	Soluble in organic solvents like ether, benzene, acetone, and ethanol.	[3]

Hazard Identification and Classification

3-methyl-1,2-butadiene is classified as a hazardous chemical. The signal word for this substance is "Danger".[1][4][5]

GHS Hazard Classifications

Hazard Class	Category
Flammable Liquids	2
Aspiration Hazard	1
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3

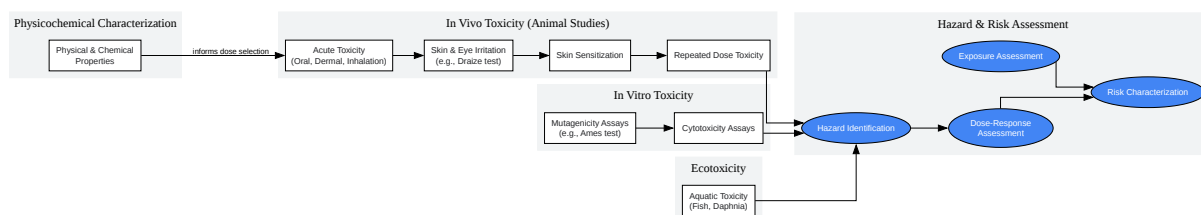
Source:[1][2][4][5]

Hazard Statements (H-Codes)

- H225: Highly flammable liquid and vapor.[1]
- H304: May be fatal if swallowed and enters airways.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of 3-methyl-1,2-butadiene are not readily available in the public domain based on the conducted searches. However, for a chemical with its hazard profile, the following standard toxicological studies would typically be performed to determine the data presented in safety data sheets.



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General experimental workflow for chemical toxicity assessment.

Safe Handling and Storage

Handling

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2][7]
- Use only in well-ventilated areas or outdoors.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Ground and bond containers and receiving equipment to prevent static discharge.[2]
- Use only non-sparking tools.[2]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]

- Wash hands and any exposed skin thoroughly after handling.[2]

Storage

- Store in a well-ventilated place and keep the container tightly closed.[2]
- Keep cool, with a recommended storage temperature of 2-8°C.[4][5][7]
- Store locked up.[2]
- Keep away from sources of ignition.[2][7]

Exposure Controls and Personal Protection

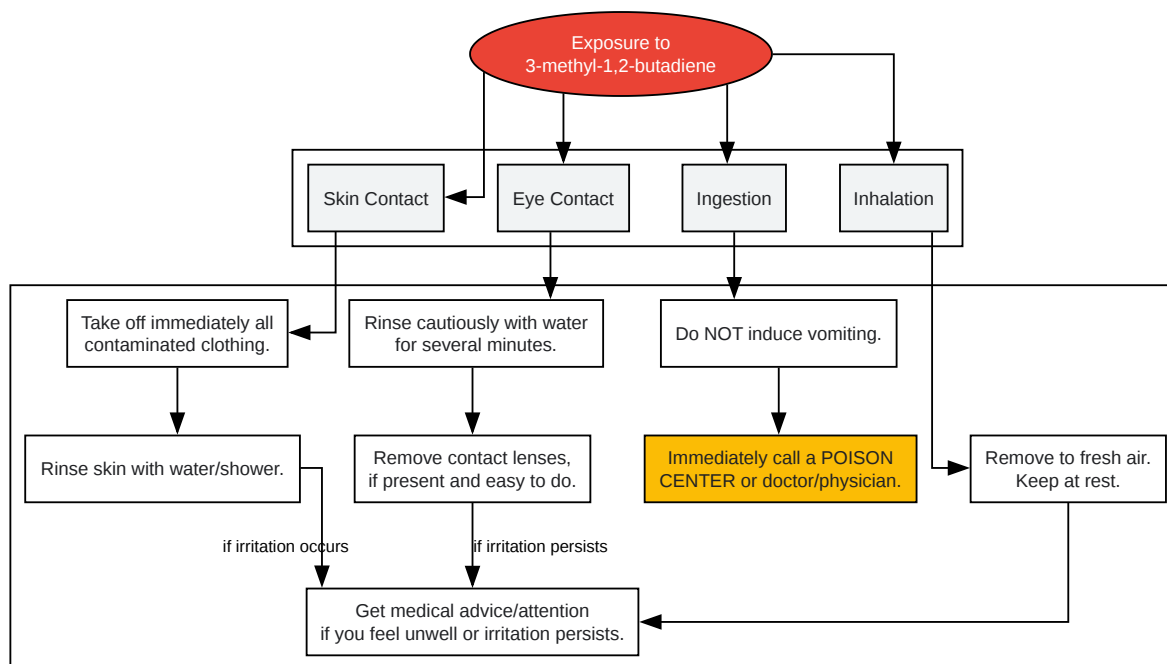
Engineering Controls

- Ensure adequate ventilation, especially in confined areas.[2]
- Use explosion-proof equipment.[2]
- Eyewash stations and safety showers should be close to the workstation.[2]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash protection.[4][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

First Aid Measures



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First aid measures for exposure to 3-methyl-1,2-butadiene.

- General Advice: If symptoms persist, call a physician.[2]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor.[2][8]
- Skin Contact: If on skin or hair, take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice.[2][8]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[2][8]

- Ingestion: If swallowed, immediately call a poison center or doctor. Do NOT induce vomiting.
[2][7] Because of the aspiration hazard, if vomiting occurs naturally, have the victim lean forward.[2]

Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or foam.[2]
- Specific Hazards: This substance is highly flammable. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2] Containers may explode when heated.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Toxicological Information

- Acute Effects:
 - Inhalation: May cause respiratory irritation.[1] High vapor concentrations can lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[2]
 - Skin: Causes skin irritation.[1][3]
 - Eyes: Causes serious eye irritation.[1][3]
 - Ingestion: May be fatal if swallowed and enters airways due to aspiration hazard.[1]
- Chronic Effects: The toxicological properties have not been fully investigated.[2] No information is available on mutagenic, reproductive, or developmental effects.[2] It is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[2]

Ecological Information

- Ecotoxicity: Information on ecotoxicity is limited. Some safety data sheets indicate that related substances are toxic to aquatic life with long-lasting effects.[9] It is advised not to empty into drains.[2]

- Persistence and Degradability: Persistence is unlikely based on available information.[2]
- Mobility in Soil: The substance is likely to be mobile in the environment due to its volatility.[2]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[2]

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